

# validating Tioxazafen nematicidal activity through field trials

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Tioxazafen

CAS No.: 330459-31-9

Cat. No.: S582507

Get Quote

## Tioxazafen Nematicide Profile

The table below summarizes key characteristics of **Tioxazafen** based on the search results.

Attribute	Description
Chemical Class	1,2,4-oxadiazole [1] [2]
Mode of Action	Novel mechanism; disrupts ribosomal translation by interacting with a nematode-specific subunit of the mitochondrial ribosome [3] [2] [4].
Key Advantage	No cross-resistance with other commercial nematicides due to its unique target site [3].
Spectrum of Activity	Broad-spectrum; effective against cyst, root-knot, reniform, root lesion, and longidorus nematodes [3].
Primary Application	Seed treatment for corn, soybean, and cotton [3] [2].
Formulations	Liquid, Granular, Powder (Liquid formulations dominate the market) [5].

Attribute	Description
Residual Activity	Provides up to 75 days of protection, attributed to low water solubility that keeps it in the root zone [3].
Regulatory Note	For use only in facilities with full-automatic seed treatment equipment; on-site seed treatment is prohibited [3].

## Field Trial Protocol for Nematicides

For researchers designing field trials to validate nematicidal activity, the following protocol adapted from a study on sweetpotato can serve as a template [6].

### Key Methodological Details:

- **Site Selection:** Choose a field with a known, natural infestation of the target nematode species and a history of susceptible crops [6].
- **Treatment Application:** For a seed treatment like **Tioxazafen**, ensure application is performed using standardized, commercial-grade equipment to mimic real-world conditions and comply with label requirements [3].
- **Soil Sampling:** Collect soil samples from the root zone (e.g., 0-30 cm depth) at multiple time points: pre-planting, mid-season, and at harvest. The number of nematodes per unit of soil (e.g., 200g) is a primary efficacy metric [6].
- **Data Analysis:** Use repeated measures ANOVA to analyze changes in soil nematode density over time. Compare yield and root damage between treated and untreated plots to determine economic benefit [6].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Discovery of 1,2,4-Oxadiazole Derivatives Containing ... [pmc.ncbi.nlm.nih.gov]
2. Tioxazafen [sitem.herts.ac.uk]

3. Pesticides Registered & Launched in 2017 and Analysis of Key Products [news.agropages.com]
4. Discovery of novel nematicidal active ingredient 2,4,7- ... [sciencedirect.com]
5. Tioxazafen Market Research Report 2033 [marketintelo.com]
6. Assessing the efficacy of alternative chemical and organic ... [sciencedirect.com]

To cite this document: Smolecule. [validating Tioxazafen nematicidal activity through field trials].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b582507#validating-tioxazafen-nematicidal-activity-through-field-trials>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)